

Technical Guide: Solubility of Iodoethane-13C2 in Organic Solvents

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Compound of Interest

Compound Name: Iodoethane-13C2

Cat. No.: B1610209

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Iodoethane-13C2 is a stable isotope-labeled analog of iodoethane, utilized in a variety of organic chemical reactions, including the synthesis of disubstituted α -amino acids and in electrochemical reduction reactions for the preparation of carbamates.^[1] Its application in drug development and metabolic studies often necessitates its dissolution in various organic solvents. Understanding the solubility characteristics of **Iodoethane-13C2** is paramount for reaction optimization, formulation development, and ensuring experimental reproducibility. This technical guide provides a comprehensive overview of the solubility of **Iodoethane-13C2** in common organic solvents, based on available data for its non-labeled counterpart, iodoethane. The physicochemical properties of isotopically labeled compounds are generally considered to be nearly identical to their non-labeled analogs.

Core Principles of Solubility

The solubility of a haloalkane like iodoethane in an organic solvent is governed by the principle of "like dissolves like." This means that substances with similar intermolecular forces are more likely to be soluble in one another. The energy required to break the interactions between solute molecules and between solvent molecules must be compensated by the energy released when new solute-solvent interactions are formed.

Iodoethane is a weakly polar molecule. While the carbon-iodine bond has a dipole moment, the overall polarity is low. Organic solvents, ranging from nonpolar to polar aprotic and protic, interact with iodoethane primarily through van der Waals forces (dispersion forces and dipole-dipole interactions). In general, iodoethane is expected to be readily soluble in most common organic solvents.

Quantitative Solubility Data

The following table summarizes the known solubility of iodoethane in a range of common organic solvents. It is important to note that while extensive quantitative data is not always available, the qualitative descriptors provide a strong indication of its behavior in these solvents.

Solvent	Chemical Formula	Type	Solubility of Iodoethane	Temperature (°C)
Ethanol	C ₂ H ₅ OH	Polar Protic	Fully Miscible	20
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Fully Miscible	20
Chloroform	CHCl ₃	Polar Aprotic	Soluble	Not Specified
Acetone	C ₃ H ₆ O	Polar Aprotic	Soluble	Not Specified
Methanol	CH ₃ OH	Polar Protic	Soluble	Not Specified
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Polar Aprotic	Soluble	Not Specified
Water	H ₂ O	Polar Protic	0.4 g/100 mL[2] [3]	20

Note: "Fully Miscible" indicates that the two liquids will mix in all proportions to form a homogeneous solution. "Soluble" indicates that a significant amount of iodoethane will dissolve in the solvent, but the exact limit has not been quantitatively documented in readily available literature.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of a liquid analyte like **Iodoethane-13C2** in an organic solvent.

Qualitative Solubility Determination (Visual Method)

Objective: To rapidly assess whether a solute is soluble, partially soluble, or insoluble in a given solvent at a specific temperature.

Materials:

- **Iodoethane-13C2**
- Organic solvent of interest
- Small test tubes (e.g., 13x100 mm)
- Calibrated pipettes or micropipettes
- Vortex mixer
- Constant temperature bath (optional)

Procedure:

- Add a measured volume (e.g., 1 mL) of the organic solvent to a clean, dry test tube.
- If using a constant temperature bath, allow the solvent to equilibrate to the desired temperature.
- Add a small, measured amount of **Iodoethane-13C2** (e.g., 100 μ L) to the solvent.
- Cap the test tube and vortex for 30-60 seconds to ensure thorough mixing.
- Visually inspect the solution against a well-lit background.
 - Soluble/Miscible: The solution is clear and homogeneous with no visible phase separation.
 - Partially Soluble: The solution is cloudy, or two distinct liquid layers are observed.

- Insoluble: The **Iodoethane-13C2** forms a distinct, separate layer that does not mix with the solvent.
- If the initial amount dissolves, incrementally add more **Iodoethane-13C2**, vortexing after each addition, until saturation is reached (i.e., the point at which no more solute will dissolve).

Quantitative Solubility Determination (Gravimetric Method)

Objective: To determine the precise concentration of a saturated solution of **Iodoethane-13C2** in a specific solvent at a given temperature.

Materials:

- **Iodoethane-13C2**
- Organic solvent of interest
- Scintillation vials or other sealable glass containers
- Analytical balance (readable to at least 0.1 mg)
- Constant temperature shaker bath
- Calibrated pipettes
- Small, pre-weighed evaporation dishes or vials

Procedure:

- Add an excess amount of **Iodoethane-13C2** to a known volume or mass of the organic solvent in a sealable glass vial. "Excess" means adding enough solute so that some will visibly remain undissolved.
- Seal the vial tightly to prevent solvent evaporation.

- Place the vial in a constant temperature shaker bath and agitate for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. The temperature should be precisely controlled and recorded.
- After equilibration, stop the agitation and allow the undissolved **Iodoethane-13C2** to settle to the bottom of the vial. It is crucial that the temperature remains constant during this settling period.
- Carefully extract a known volume (e.g., 1 mL) of the clear, saturated supernatant using a pipette, being careful not to disturb the undissolved solute.
- Transfer the aliquot of the saturated solution to a pre-weighed evaporation dish.
- Record the combined mass of the dish and the solution.
- Carefully evaporate the solvent under a gentle stream of nitrogen or in a fume hood. For volatile solvents, this can be done at ambient temperature. For less volatile solvents, gentle heating may be required, but care must be taken not to evaporate the **Iodoethane-13C2**.
- Once the solvent is completely evaporated, re-weigh the dish containing the residual **Iodoethane-13C2**.
- Calculate the solubility based on the mass of the dissolved **Iodoethane-13C2** and the mass or volume of the solvent in the aliquot.

Visualizations

Experimental Workflow for Quantitative Solubility Determination

The following diagram illustrates the logical flow of the gravimetric method for determining the quantitative solubility of **Iodoethane-13C2**.

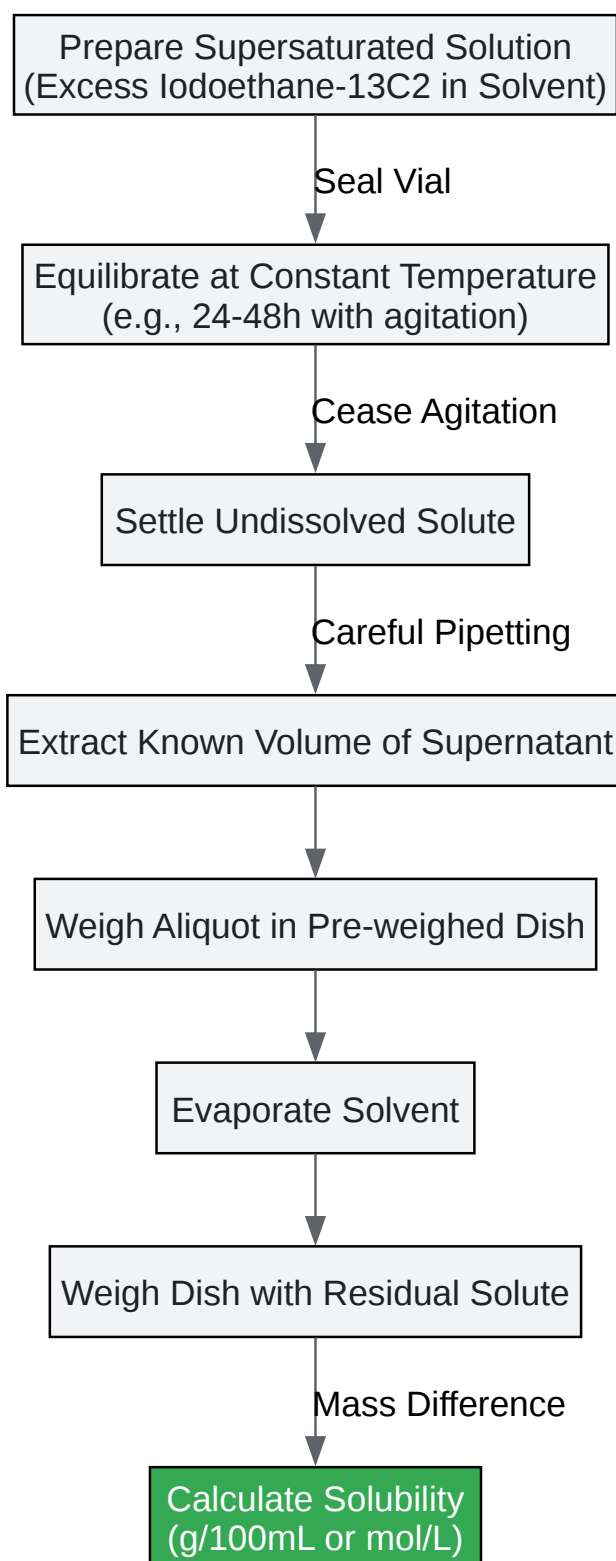


Figure 1: Workflow for Quantitative Solubility Determination

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Caption: Workflow for Quantitative Solubility Determination.

Conclusion

Iodoethane-13C2, like its non-labeled counterpart, exhibits excellent solubility in a wide range of common organic solvents, being fully miscible with ethanol and diethyl ether. This high degree of solubility is attributed to the favorable intermolecular interactions between the weakly polar iodoethane and the organic solvents. For applications requiring precise concentrations, the provided gravimetric experimental protocol offers a reliable method for quantitative determination. The information and methodologies presented in this guide are intended to support researchers and drug development professionals in the effective use of **Iodoethane-13C2** in their work.

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